

Comparing single-crystal and polycrystalline formamidinium bromide properties

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Compound of Interest

Compound Name: Formamidinium bromide

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A comparative analysis of the properties of single-crystal and polycrystalline formamidinium lead bromide (FAPbBr₃) is essential for researchers and professionals in materials science and drug development. This guide provides an objective comparison of their performance, supported by experimental data, to inform material selection for various applications.

Synthesis and Crystal Growth

The properties of formamidinium lead bromide are intrinsically linked to its crystalline form. Single crystals are grown to millimeter size using methods like the inverse temperature crystallization (ITC) technique, which allows for rapid growth over a few days.[1][2] In contrast, polycrystalline FAPbBr₃ is typically synthesized by pressing FAPbBr₃ powder into pellets at high pressures, ranging from 12 MPa to 124 MPa.[3][4][5]

Comparative Properties of Single-Crystal and Polycrystalline FAPbBr₃

The distinct synthesis methods for single-crystal and polycrystalline FAPbBr₃ result in significant differences in their physical and electronic properties. Single crystals generally exhibit superior characteristics due to the absence of grain boundaries, which act as defects in polycrystalline materials.[1]

Structural and Optical Properties

Property	Single-Crystal FAPbBr ₃	Polycrystalline FAPbBr ₃
Crystallinity	High, belonging to the {110} family of planes. [6] [7]	Varies with pressure and annealing. [4] [5]
Band Gap	Approximately 2.0 eV to 2.21 eV. [6] [7] [8]	Tunable from 2.05 eV to 2.57 eV. [1] [9]
Photoluminescence (PL) Peak	Broad luminescence around 611 nm and 660 nm. [7]	Peak emission at approximately 565 nm. [4] [5]

Electrical Properties

Property	Single-Crystal FAPbBr ₃	Polycrystalline FAPbBr ₃
Resistivity	High, around $2.8 \times 10^9 \Omega \cdot \text{cm}$. [8]	Varies with pressure and annealing. [5]
Electron Mobility (μ)	$22.2 \text{ cm}^2 \text{V}^{-1} \text{s}^{-1}$. [8]	Not explicitly reported, but charge transport improves with pressure. [4] [5]
Hole Mobility (μ)	$66.1 \text{ cm}^2 \text{V}^{-1} \text{s}^{-1}$. [8]	Not explicitly reported, but charge transport improves with pressure. [4] [5]
Electron Mobility-Lifetime Product ($\mu\tau$)	$8.0 \times 10^{-4} \text{ cm}^2 \text{V}^{-1}$. [8]	Not explicitly reported.
Hole Mobility-Lifetime Product ($\mu\tau$)	$1.1 \times 10^{-3} \text{ cm}^2 \text{V}^{-1}$. [8]	Not explicitly reported.
Trap Density	Exceptionally low, between 10^9 and 10^{11} cm^{-3} . [1]	Higher than single crystals due to grain boundaries. [1]
X-ray Sensitivity	Not explicitly reported.	Up to $169 \mu\text{C Gy}^{-1} \text{ cm}^{-2}$ (at 40 kV). [3] [4]

Stability

Formamidinium-based perovskites are generally considered more stable than their methylammonium counterparts.[7][9] Single-crystal FAPbBr₃ demonstrates good intrinsic and extrinsic stability.[10] For polycrystalline FAPbBr₃, annealing after pressing improves stability.[3] [4] The structural stability of FAPbBr₃ can be enhanced in confined and coated configurations under pressure.[11]

Experimental Protocols

Synthesis of FAPbBr₃ Powder (for both single-crystal and polycrystalline forms)

Formamidinium bromide (FABr) is synthesized by reacting formamidine acetate with hydrobromic acid.[8][12] The resulting white powder is then purified by recrystallization.[8] To produce FAPbBr₃ powder, FABr and lead bromide (PbBr₂) are dissolved in a solvent mixture like DMF:GBL.[4]

Single-Crystal Growth: Inverse Temperature Crystallization (ITC)

- **Precursor Solution Preparation:** Dissolve a 1:1 molar ratio of FABr and PbBr₂ in a mixed solvent of N,N-dimethylformamide (DMF) and γ-butyrolactone (GBL).[8]
- **Crystallization:** Place the precursor solution in a self-regulating water tank. Gradually increase the temperature from 25 °C to 60 °C at a rate of 3-5 °C/day.[8]
- **Growth:** Maintain the maximum temperature (55-60 °C) for 2-3 days to allow for crystal growth.[8]
- **Harvesting:** After 7-10 days, FAPbBr₃ single crystals are obtained.[8]

Polycrystalline Pellet Fabrication

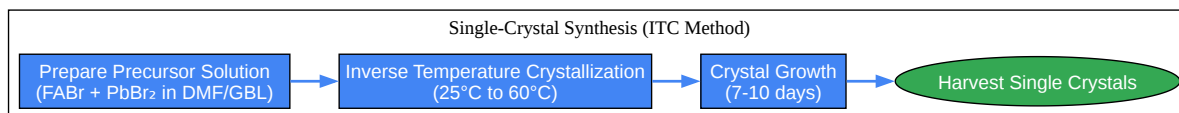
- **Grinding:** Grind FAPbBr₃ polycrystals into a uniform powder.[4]
- **Pressing:** Use a hydraulic press to form a pellet from the powder at pressures ranging from 12 MPa to 124 MPa.[4]

- Annealing: Anneal the pellet at 145 °C for 15 minutes in air to improve conductivity and charge transport properties.[4]

Characterization Techniques

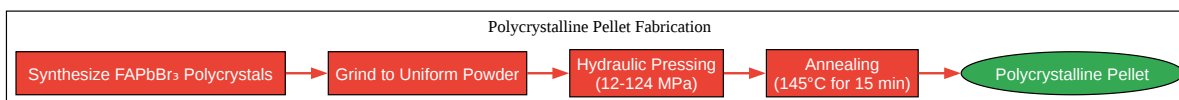
- Structural Characterization: X-ray Diffraction (XRD) is used to study the crystal structure and confirm crystallinity.[4][5][6][7]
- Optical Characterization: UV-Vis spectroscopy is employed to determine the band gap, while photoluminescence (PL) spectroscopy is used to study emission properties.[4][5][6][7]
- Electrical Characterization: Current-Voltage (I-V) measurements are used to determine resistivity.[8] The Time-of-Flight (TOF) technique is used to evaluate charge carrier mobility. [8] The Hecht equation is used to determine the mobility-lifetime product from the relationship between charge collection efficiency and applied voltage.[8]

Visualized Workflows



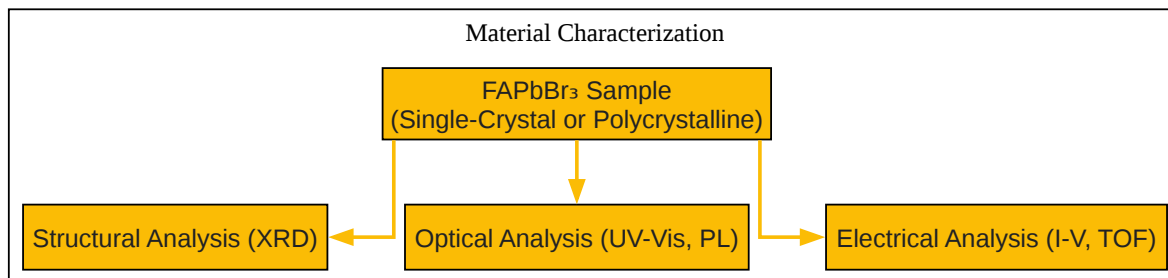
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Single-Crystal Synthesis Workflow.



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Polycrystalline Pellet Fabrication Workflow.

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Material Characterization Workflow.

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